

# Quantifying SHLP-5 (SYTL5) Gene Expression Using qPCR: An Application Note and Protocol

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## Compound of Interest

Compound Name: SHLP-5

Cat. No.: B15599865

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## Introduction

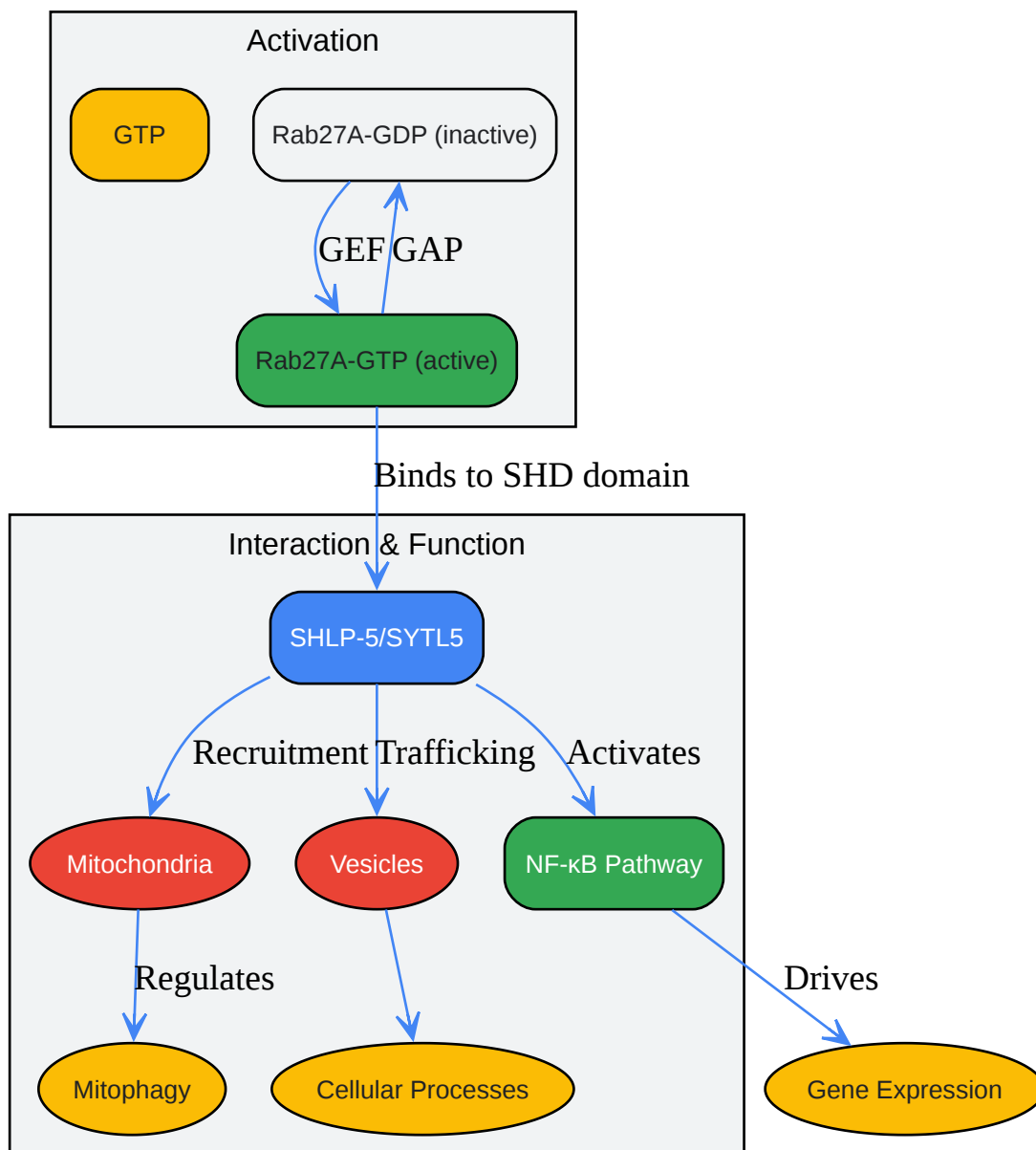
Synaptotagmin-like protein 5 (SYTL5), also known as **SHLP-5**, is a member of the synaptotagmin-like protein family.<sup>[1]</sup> It is characterized by an N-terminal Slp homology domain (SHD) that functions as a binding site for the small GTPase Rab27A, a key player in protein transport and vesicle trafficking.<sup>[1][2]</sup> Emerging research has implicated SYTL5 in critical cellular processes, including the regulation of mitophagy and mitochondrial metabolism.<sup>[2][3][4]</sup> Furthermore, studies have linked aberrant SYTL5 expression to cancer progression, highlighting its potential as a therapeutic target and biomarker. For instance, SYTL5 has been shown to promote papillary thyroid carcinoma progression by activating the NF-kappaB signaling pathway.<sup>[1][5]</sup>

Accurate and reliable quantification of **SHLP-5**/SYTL5 gene expression is therefore crucial for elucidating its biological functions and its role in disease. Quantitative real-time PCR (qPCR) is a highly sensitive and specific method for measuring gene expression levels.<sup>[6][7]</sup> This document provides a detailed protocol for the quantification of human **SHLP-5**/SYTL5 mRNA levels using SYBR Green-based qPCR, along with guidelines for data analysis and presentation.

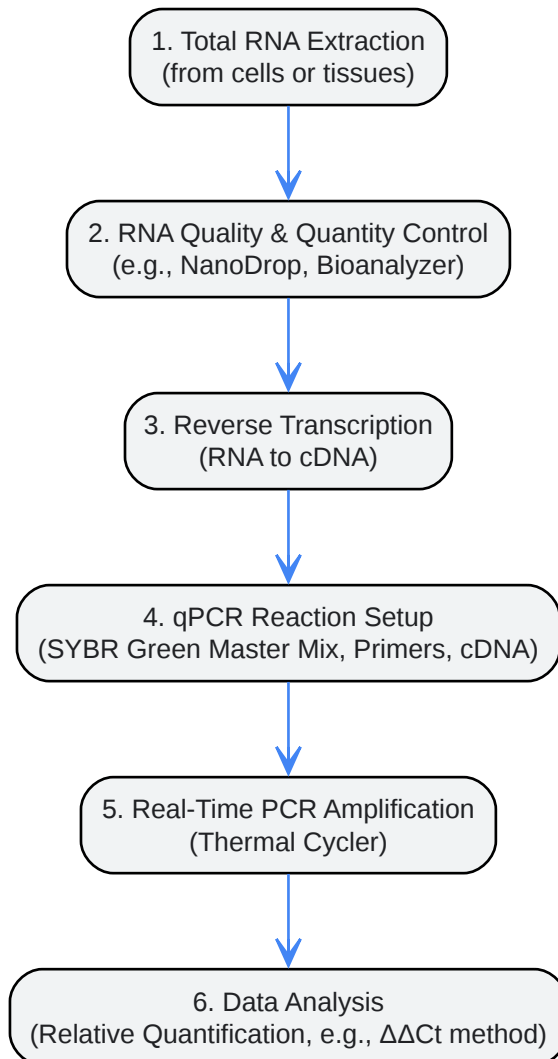
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known signaling pathway of **SHLP-5**/SYTL5 and the experimental workflow for its quantification.

## SHLP-5/SYTL5 Signaling Pathway



## qPCR Workflow for SHLP-5/SYTL5 Quantification



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